

Technical Guide: 2-Bromo-1-iodo-4-(trifluoromethoxy)benzene

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Compound of Interest

Compound Name: 2-Bromo-1-iodo-4-(trifluoromethoxy)benzene

Cat. No.: B1336767

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a detailed overview of the physicochemical properties of **2-Bromo-1-iodo-4-(trifluoromethoxy)benzene**, a halogenated aromatic compound with applications in organic synthesis and medicinal chemistry.

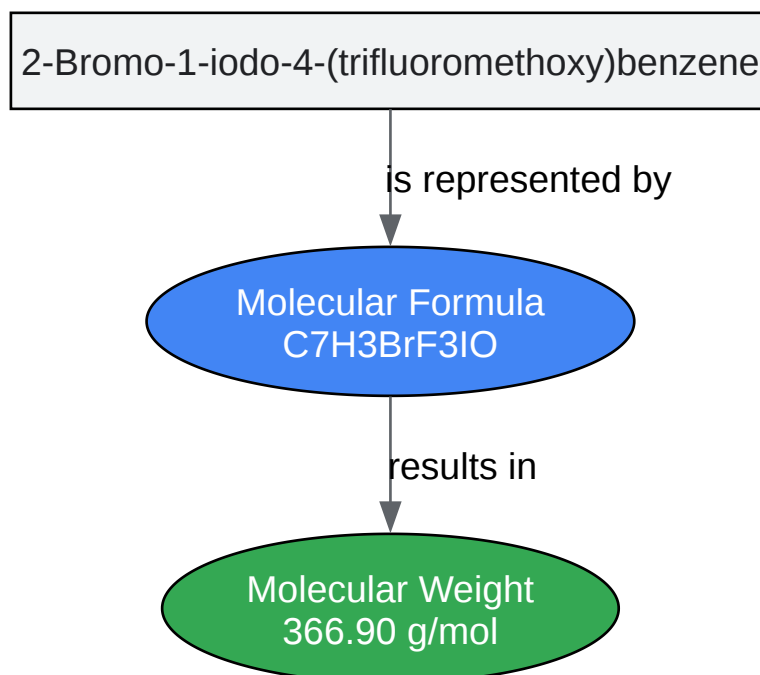
Physicochemical Properties

The key quantitative data for **2-Bromo-1-iodo-4-(trifluoromethoxy)benzene** are summarized in the table below. This information is crucial for reaction planning, stoichiometric calculations, and analytical characterization.

Property	Value	Source
Molecular Formula	C7H3BrF3IO	[1][2]
Molecular Weight	366.90 g/mol	[1][2]
Exact Mass	365.83641 Da	[2]
Density	2.182 g/cm ³	[1]
Boiling Point	245.6 °C at 760 mmHg	[1]
Flash Point	102.3 °C	[1]
Refractive Index	1.555	[1]
CAS Number	883546-30-3	[1]

Compound Identification and Properties

The following diagram illustrates the relationship between the compound's nomenclature, its molecular formula, and its key physical property, the molecular weight.



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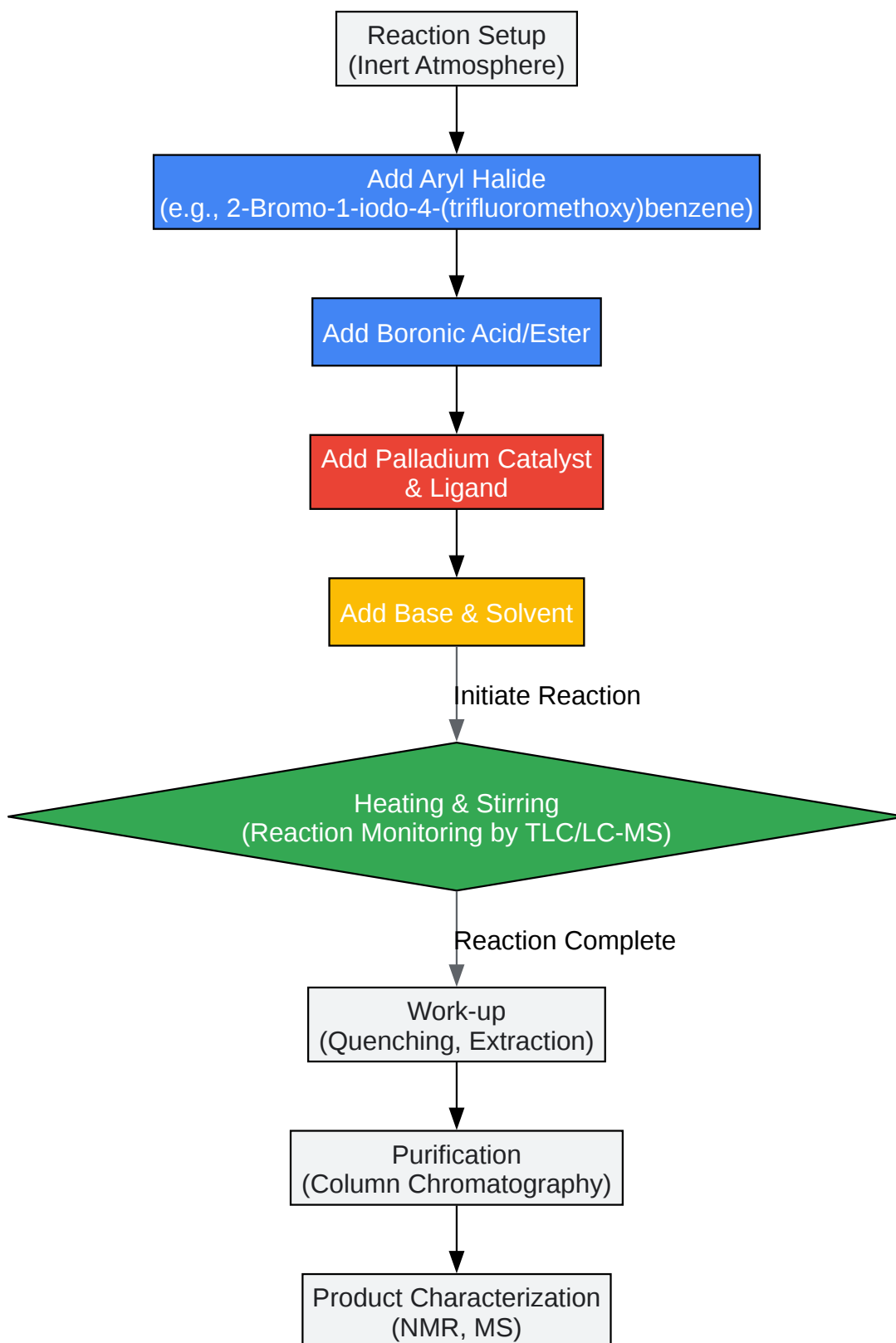
Caption: Relationship between compound name, formula, and molecular weight.

Experimental Protocols

Detailed, specific experimental protocols for the synthesis or use of **2-Bromo-1-iodo-4-(trifluoromethoxy)benzene** are typically proprietary to the chemical suppliers or research institutions that develop them. However, this compound is a versatile building block in cross-coupling reactions, a cornerstone of modern organic synthesis.

Below is a representative, generalized workflow for a Suzuki coupling reaction, a common application for aryl halides of this type.

Generalized Suzuki Coupling Workflow



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References

- 1. echemi.com [echemi.com]
- 2. 1-Bromo-4-iodo-2-(trifluoromethoxy)benzene | C₇H₃BrF₃IO | CID 71651536 - PubChem [pubchem.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Technical Guide: 2-Bromo-1-iodo-4-(trifluoromethoxy)benzene]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1336767#2-bromo-1-iodo-4-trifluoromethoxy-benzene-molecular-weight]

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